

Basic Chemical Data for 2-Bromo-1-octene

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

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The table below summarizes the identified chemical and physical properties of **2-Bromo-1-octene**.

Property	Value
CAS Number	13249-60-0 [1] [2]
Molecular Formula	C ₈ H ₁₅ Br [1] [3] [2]
Average Molecular Weight	191.11 g/mol [1] [2]
Density	1.133 g/cm ³ [1]
Boiling Point	183.9°C at 760 mmHg [1]
Synonyms	2-Bromooct-1-ene, 1-Octene, 2-bromo- [1] [3] [2]

A Practical Path to NMR Data

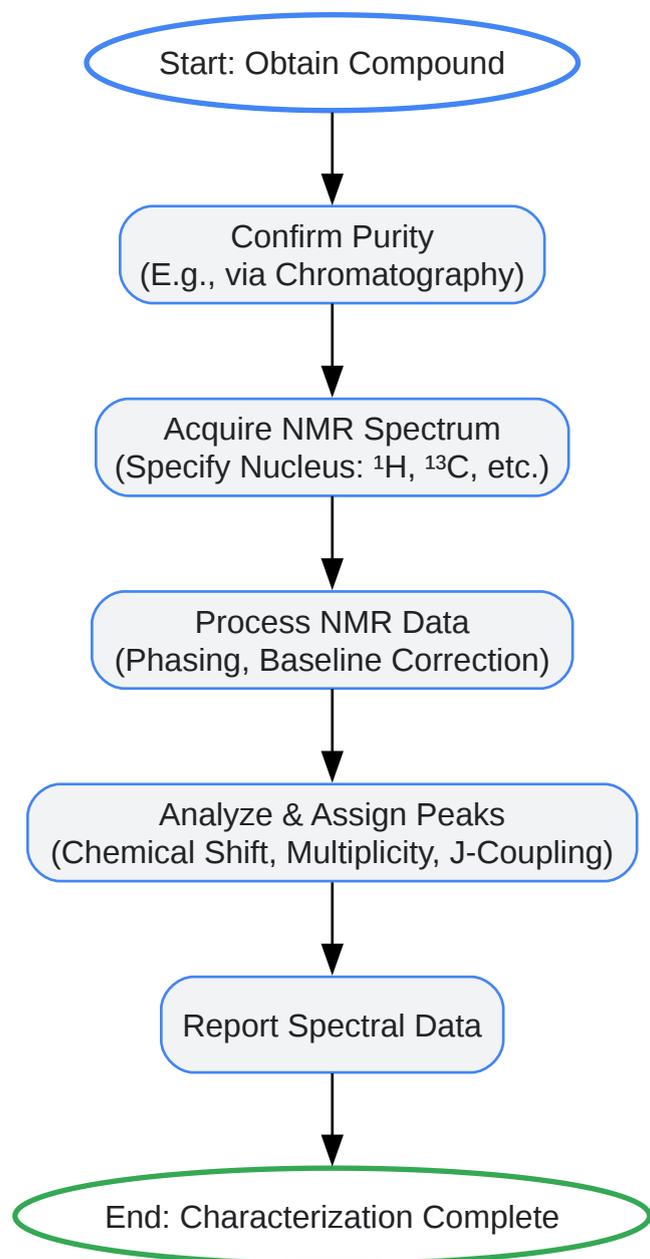
Since direct NMR data was not found, here are reliable methods to obtain it.

- Consult Specialized Databases:** Access institutional subscriptions to major spectral databases such as **SciFinder**, **Reaxys**, or **SDBS** (Spectral Database for Organic Compounds). These often contain full NMR spectral assignments.

- **Leverage Prediction Software:** Use NMR prediction tools. Many are integrated into the databases above, or you can use standalone software like **MNova NMR** or **ACD/Labs** to generate predicted spectra for **2-Bromo-1-octene** based on its structure.
- **Review Related Literature:** The search results indicate that alkenyl bromides are used in synthetic chemistry for their unique properties, such as protecting alkenes from acid-catalyzed reactions [4]. Examining similar synthetic studies may provide clues or comparative data.

Workflow for Compound Characterization

The following diagram outlines a general experimental workflow for characterizing an organic compound like **2-Bromo-1-octene**, from acquisition to data analysis.



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General workflow for NMR characterization.

Methodology for Complex NMR

For complex molecules involving multiple nuclei (like the 5-Bromo-1,2,3-trifluorobenzene example in one search result), advanced decoupling techniques are crucial [5]. This methodology can be adapted for challenging assignments.

- **Experimental Goal:** To obtain a clean, decoupled ^{13}C NMR spectrum of a compound containing multiple active nuclei (e.g., ^1H , ^{19}F).
- **Key Technique:** Simultaneous Multi-nuclear Decoupling.
 - **Procedure:** Acquire the ^{13}C spectrum while applying broadband decoupling pulses to both the ^1H and ^{19}F channels simultaneously. This collapses the complex coupling patterns caused by these nuclei into singlets, dramatically simplifying the spectrum and making assignment straightforward [5].
- **Required Equipment:** A modern NMR spectrometer capable of multi-nucleus observation and decoupling without the need for manual probe retuning.

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References

1. - 2 - Bromo - 1 | CAS#:13249-60-0 | Chemsrce octene [chemsrc.com]
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4. Alkene protection against acid using a bromide substituent: application... [pubs.rsc.org]
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